

Spectroscopic Data & Comparison Guide: 2-Fluoro-6-(4-fluorophenoxy)benzonitrile Standards

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Compound of Interest

Compound Name: 2-Fluoro-6-(4-fluorophenoxy)benzonitrile

CAS No.: 175204-07-6

Cat. No.: B060534

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Executive Summary & Compound Identity

2-Fluoro-6-(4-fluorophenoxy)benzonitrile (CAS: 175204-07-6) is a critical fluorinated building block and impurity standard.^[1] It is primarily utilized in the structural elucidation of diaryl ether herbicides (e.g., analogs of Cyhalofop or Metamifop) and as a scaffold in medicinal chemistry for synthesizing enzyme inhibitors.^[1]

Its structural uniqueness lies in the 1,2,6-substitution pattern on the benzonitrile core, which creates a crowded steric environment and distinct electronic shielding effects observable in NMR spectroscopy.^[1]

Property	Data
CAS Number	175204-07-6
Molecular Formula	C ₁₃ H ₇ F ₂ NO
Molecular Weight	231.20 g/mol
Appearance	White to off-white crystalline solid
Melting Point	73 °C [1]
Solubility	Soluble in Chloroform, DMSO, Methanol

Comparative Analysis: Standards & Alternatives

In analytical workflows, this compound is often compared against its regioisomers (impurities) or its synthetic precursors.[1] Distinguishing these requires precise spectroscopic validation.[1]

Table 1: Comparative Profile of Key Analogs

Compound	Role in Workflow	Key Differentiator (NMR/IR)
2-Fluoro-6-(4-fluorophenoxy)benzonitrile	Target Standard	F NMR: Two distinct signals.[1] IR: Nitrile stretch ~2230 cm ⁻¹ . [1]
2,6-Difluorobenzonitrile	Starting Material	H NMR: Highly symmetric triplet/doublet pattern.[1][2] Lacks phenoxy protons.
4-Fluoro-2-(4-fluorophenoxy)benzonitrile	Regioisomer (Impurity)	Coupling Constants: Different values due to F position relative to CN.
4-Fluorophenol	Reagent	IR: Strong -OH stretch (3200-3600 cm ⁻¹).[1] Absent in pure nitrile product.[1]

Technical Insight: The Regioisomer Challenge

The most common analytical challenge is distinguishing the target from 4-Fluoro-2-(4-fluorophenoxy)benzonitrile.^[1] Both have the same mass (m/z 231.^[1]2) and similar polarity.^[1]

- Target (2,6-subst): The fluorine is ortho to the nitrile.^[1]
- Isomer (2,4-subst): The fluorine is para to the nitrile (or ortho depending on numbering convention, but spatially distinct).^[1]
- Differentiation: The

C NMR shift of the nitrile carbon (C-CN) is sensitive to the ortho-fluorine substitution due to the "Ortho Effect."^[1]

Spectroscopic Characterization

The following data characterizes the standard. Note that chemical shifts (

) are reported in ppm relative to TMS.

A. Nuclear Magnetic Resonance (NMR)^[3]

¹H NMR (400 MHz, CDCl₃)

- Benzonitrile Ring (Ring A): The three protons (H3, H4, H5) form a spin system influenced by the fluorine at C2.^[1]
 - 7.30 – 7.50 ppm (Multiplet, 1H, H4 - para to CN).^[1]
 - 6.90 – 7.10 ppm (Multiplet, 2H, H3/H5).^[1]
 - Diagnostic: Look for a doublet of doublets (dd) caused by coupling (~8-10 Hz).
- Phenoxy Ring (Ring B):
 - 7.00 – 7.15 ppm (Multiplet, 4H).^[1]
 - Pattern: Characteristic AA'BB' or AA'XX' system typical of para-substituted benzenes.^[1]

F NMR (376 MHz, CDCl₃)

- Signal 1 (Ring A, Ar-F):
-105 to -110 ppm.^[1] (Shifted downfield due to electron-withdrawing CN group ortho to it).
- Signal 2 (Ring B, O-Ar-F):
-115 to -120 ppm.^[1] (Typical range for para-fluorophenoxy).

C NMR (100 MHz, CDCl₃)

- Nitrile Carbon (CN):
114 ppm. Appears as a doublet (Hz) if close to Fluorine, or a weak singlet.^[1]
- C-F Carbons: Doublets with large coupling constants (Hz).^[1]

B. Infrared Spectroscopy (FT-IR)^[1]

- C≡N Stretch: 2230 ± 5 cm⁻¹ (Sharp, medium intensity).^[1] Crucial for confirming the nitrile group.
- C-F Stretch: 1200 – 1100 cm⁻¹ (Strong).
- C=C Aromatic: 1600, 1580 cm⁻¹.^[1]
- C-O-C (Ether): 1250 – 1230 cm⁻¹ (Asymmetric stretch).

C. Mass Spectrometry (GC-MS / LC-MS)^[1]

- Molecular Ion (M⁺): m/z 231.^[3]
- Base Peak: Often m/z 231 (stable aromatic system).
- Fragmentation:

- $[M - F]^+$: m/z 212.[1]
- $[M - CN]^+$: m/z 205.[1]
- Cleavage of ether linkage may yield fragments at m/z 122 (fluorobenzonitrile moiety) or m/z 111 (fluorophenoxy moiety).

Experimental Protocols

Protocol 1: NMR Sample Preparation for Purity Assessment[1]

- Objective: Quantify purity and confirm regio-selectivity.
- Solvent: $CDCl_3$ (Deuterated Chloroform) with 0.03% TMS.
- Concentration: 10-15 mg of standard in 0.6 mL solvent.
- Procedure:
 - Weigh 10 mg of **2-Fluoro-6-(4-fluorophenoxy)benzonitrile** into a clean vial.
 - Add 0.6 mL $CDCl_3$. Sonicate for 30 seconds to ensure complete dissolution.
 - Transfer to a 5mm NMR tube.[1]
 - Acquire
 - H (16 scans) and
 - F (unlocked or proton-decoupled, 32 scans).
 - Validation: Verify the integration ratio of aromatic protons (Ring A vs Ring B) is 3:4.[1]

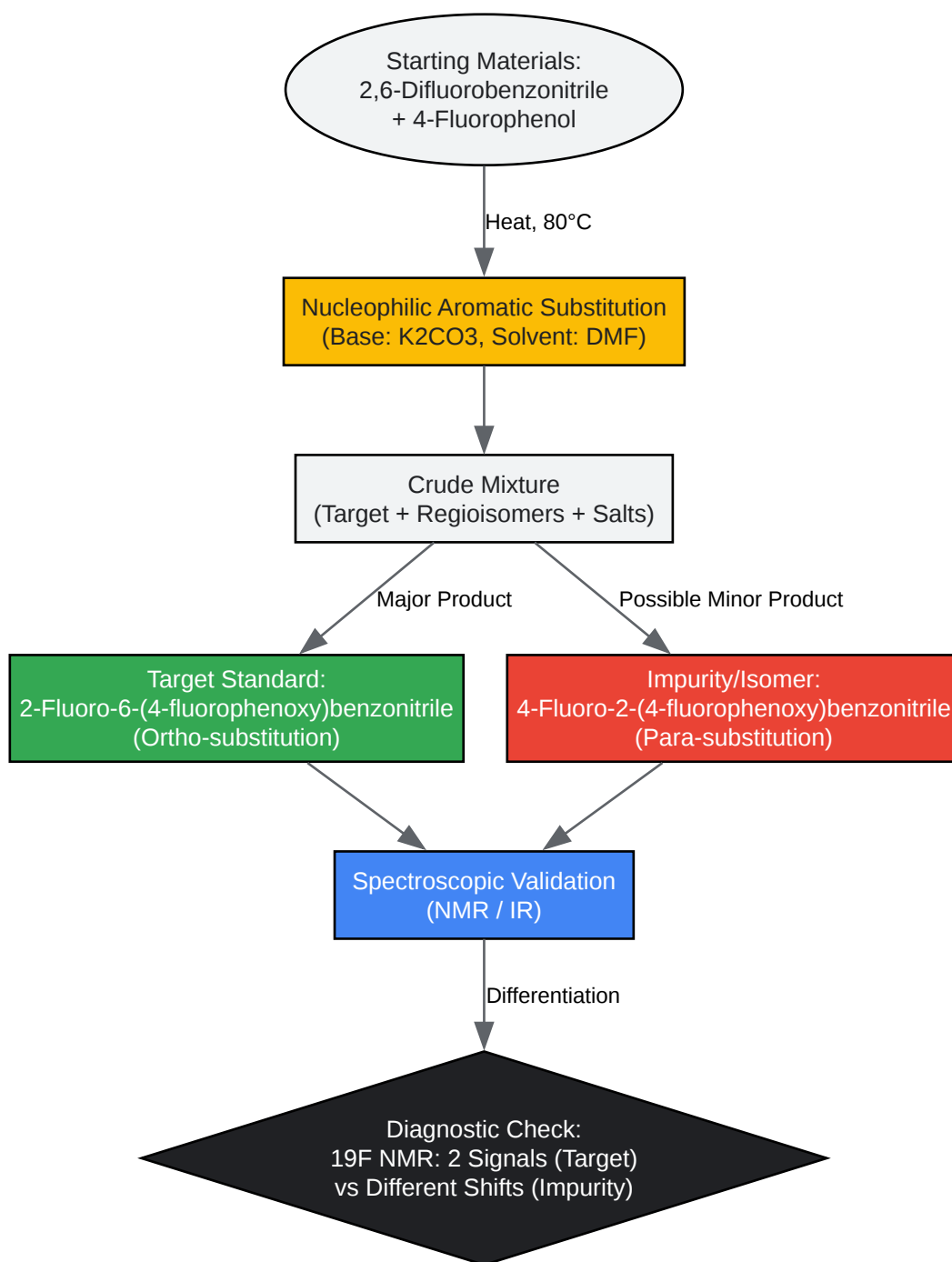
Protocol 2: HPLC Purity Check

- Column: C18 Reverse Phase (e.g., 150mm x 4.6mm, 5 μ m).[1]
- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) Gradient (40:60 to 90:10 over 20 min).

- Detection: UV at 254 nm.[\[1\]](#)
- Retention Time: Expect elution after the more polar starting materials (2,6-difluorobenzonitrile) but before non-polar dimers.[\[1\]](#)

Visualization: Synthesis & Identification Workflow

The following diagram illustrates the synthesis pathway and the critical decision points for identifying the correct standard against its impurities.



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Figure 1: Synthesis workflow and critical spectroscopic differentiation point between the target standard and potential regioisomer impurities.

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